

1-Tetradecanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-Tetradecanol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the safety data and handling precautions for **1-Tetradecanol**, also known as myristyl alcohol. As a fatty alcohol prevalent in the cosmetic, pharmaceutical, and chemical industries, a thorough understanding of its properties is crucial for safe laboratory practices.^{[1][2]} The information herein is synthesized from multiple safety data sheets (SDS) to provide a comprehensive resource.

Chemical and Physical Properties

1-Tetradecanol is a straight-chain saturated fatty alcohol with the molecular formula $C_{14}H_{30}O$.^{[3][4]} It presents as a white, waxy solid at room temperature and is practically insoluble in water, though soluble in diethyl ether and slightly soluble in ethanol.^{[2][3]}

Property	Value	References
Molecular Formula	C ₁₄ H ₃₀ O	[1][3]
Molar Mass	214.39 g/mol	[1][3]
CAS Number	112-72-1	[1]
Appearance	White crystalline powder or waxy solid	[1][3]
Melting Point	38 °C (100.4 °F)	[1][3]
Boiling Point	>260 °C (>500 °F)	[1][3]
Flash Point	140 - 148 °C (284 - 298.4 °F)	[1][5]
Density	0.823 - 0.824 g/cm ³	[3][6]
Vapor Density	7.4 (air = 1)	[6][7]
Autoignition Temperature	489 °F (254 °C)	[6]
Solubility	Insoluble in water; Soluble in ether and alcohol	[3][6]

Hazard Identification and Toxicology

While **1-Tetradecanol** has a low order of acute toxicity, it is classified as a hazardous substance.[3][6] The primary hazards are associated with irritation and environmental effects.

Key Hazards:

- **Eye Irritation:** Causes serious eye irritation, with prolonged contact potentially leading to inflammation and conjunctivitis.[1][6][8]
- **Skin Irritation:** May cause moderate skin irritation after prolonged or repeated exposure, which can result in redness, swelling, and scaling.[1][6]
- **Aquatic Toxicity:** Very toxic to aquatic life with long-lasting effects.[6][9]

- Combustibility: As a combustible solid, it can form explosive mixtures with air when in dust form.[\[6\]](#)

Toxicological Data	Value	Species	References
Oral LD50	>2000 - >5000 mg/kg	Rat	[3] [6] [10]
Dermal LD50	>2000 - >2600 mg/kg	Rabbit/Rat	[6] [10]
Skin Irritation	Moderate (75 mg/3d)	Human	[6]
Eye Irritation	Mild (500 mg)	Rabbit	[6]

Handling and Storage Protocols

Proper handling and storage are essential to minimize risks associated with **1-Tetradecanol**.

Handling:

- Use in a well-ventilated area, employing local exhaust ventilation where dust may be generated.[\[1\]](#)
- Avoid all personal contact, including the inhalation of dust.[\[1\]](#)[\[6\]](#)
- Wear appropriate personal protective equipment (PPE).[\[1\]](#)
- Minimize dust generation and accumulation to prevent the risk of dust explosions.[\[1\]](#)[\[9\]](#)
- Avoid contact with incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[1\]](#)[\[6\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[8\]](#)[\[9\]](#)
- Keep away from sources of ignition and incompatible substances.[\[9\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is critical to ensure the safety of laboratory personnel.

PPE Type	Specifications	References
Eye/Face Protection	Tightly fitting safety goggles or glasses with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.	[5] [11]
Skin Protection	Protective gloves (e.g., nitrile rubber, neoprene), and protective work clothing or a lab coat.	[5] [8] [11]
Respiratory Protection	Generally not required under normal conditions with adequate ventilation. If dust is generated and exposure limits are exceeded, a NIOSH-approved respirator for dusts should be used.	[5] [11]

First-Aid and Emergency Procedures

In the event of exposure or a spill, the following procedures should be followed.

First-Aid Measures:

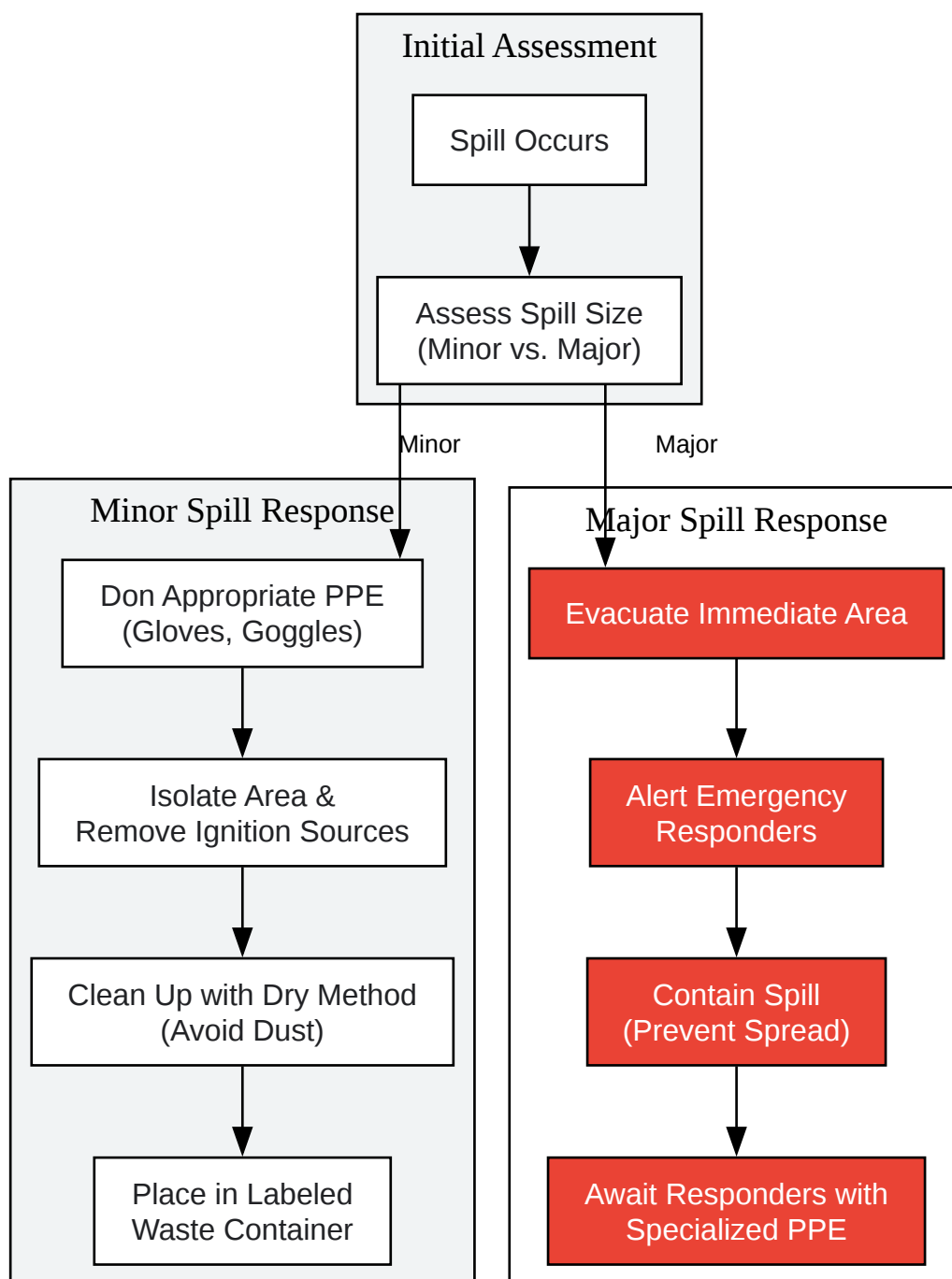
- Eye Contact: Immediately flush eyes with fresh running water for at least 15 minutes, keeping eyelids open. Seek medical attention if irritation persists.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Skin Contact: Immediately remove all contaminated clothing and flush skin and hair with running water and soap if available.[\[6\]](#)[\[8\]](#)
- Inhalation: Remove the individual from the contaminated area to fresh air. Keep the person warm and rested.[\[6\]](#)[\[9\]](#)

- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[8\]](#)[\[9\]](#)

Spill Response:

For minor spills, remove all ignition sources, clean up immediately using dry procedures to avoid generating dust, and place the material in a suitable, labeled container for disposal.[\[6\]](#)

For major spills, evacuate the area, alert emergency responders, and contain the spillage to prevent environmental contamination.[\[6\]](#)



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Caption: Workflow for handling a **1-Tetradecanol** spill.

Disposal Considerations

All waste containing **1-Tetradecanol** must be handled as hazardous waste in accordance with local, state, and federal regulations.[1][6] Avoid releasing the substance into the environment.
[1]

This technical guide is intended to provide comprehensive safety and handling information for **1-Tetradecanol**. Always refer to the specific Safety Data Sheet provided by your supplier for the most detailed and up-to-date information.

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